Application Note: Preparation of 2-{[2-(Methylamino)phenyl]methoxy}acetic acid

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Compound of Interest

Compound Name:	*2-{[2-(Methylamino)phenyl]methoxy}acetic acid*
Cat. No.:	*B13229582*

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Molecular Weight: 195.22 g/mol

Introduction & Strategic Analysis

The target molecule features a (2-(methylamino)benzyl)oxy core tethered to an acetic acid moiety via an ether linkage. From a retrosynthetic perspective, the primary challenge is the chemoselectivity of the alkylation step.

Direct alkylation of 2-(methylamino)benzyl alcohol with chloroacetic acid is prone to failure due to the competing nucleophilicity of the secondary amine (

), which leads to N-alkylation (formation of glycine derivatives) rather than the desired O-alkylation.

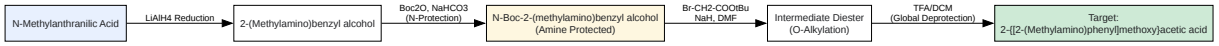
The Solution: A "Protect-Alkylate-Deprotect" strategy.

- Reduction: Convert N-methylanthranilic acid to the corresponding benzyl alcohol.

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- Chemoselective Protection: Mask the secondary amine with a tert-butyloxycarbonyl (Boc) group.
- O-Alkylation: Perform a Williamson ether synthesis using tert-butyl bromoacetate. Using the tert-butyl ester allows for a single-step global deprotection.
- Global Deprotection: Acidolytic cleavage of both the N-Boc and O-tBu ester groups to yield the final acid.

Mechanistic Pathway Diagram[1]



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Figure 1: Strategic synthesis workflow utilizing orthogonal protection to ensure regioselectivity.

Detailed Experimental Protocols

Step 1: Preparation of 2-(Methylamino)benzyl alcohol

Objective: Reduction of the carboxylic acid to the alcohol without over-reducing the aromatic ring.

- Reagents:
  - N-Methylanthranilic acid (15.1 g, 100 mmol)
  - Lithium Aluminum Hydride (LiAlH
) (4.55 g, 120 mmol)
  - Tetrahydrofuran (THF), anhydrous (200 mL)
- Procedure:
  - Setup: Flame-dry a 500 mL 3-neck round-bottom flask (RBF) equipped with a reflux condenser and addition funnel. Flush with Nitrogen (

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).

- Solubilization: Charge the flask with LiAlH

  and 100 mL THF. Cool to 0°C.[1]

- Addition: Dissolve N-Methylanthranilic acid in 100 mL THF and add dropwise to the LiAlH

  suspension over 30 minutes. Caution: Exothermic gas evolution.

- Reaction: Warm to room temperature (RT) and reflux for 4 hours. Monitor by TLC (EtOAc/Hexane 1:1).

- Quench (Fieser Method): Cool to 0°C. Carefully add:

  - 4.6 mL

  - 4.6 mL 15% NaOH

  - 13.8 mL

- Workup: Stir for 30 minutes until a granular white precipitate forms. Filter through a Celite pad.

- Concentration: Dry the filtrate over

  , filter, and concentrate in vacuo to yield the crude alcohol as a pale yellow oil (approx. 12.5 g). Use directly in Step 2.

Step 2: N-Boc Protection

Objective: Masking the nucleophilic nitrogen.

- Reagents:

  - Crude 2-(Methylamino)benzyl alcohol (from Step 1)

  - Di-tert-butyl dicarbonate (

) (24.0 g, 110 mmol)

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- Triethylamine (

) (15.3 mL, 110 mmol)
- Dichloromethane (DCM) (150 mL)

- Procedure:
  - Dissolve the crude alcohol in DCM (150 mL).
  - Add

    followed by

    at 0°C.
  - Stir at RT for 12 hours.
  - Wash: Wash with 1M citric acid (2 x 50 mL), saturated

    (50 mL), and brine.
  - Purification: Flash column chromatography (Silica gel, 0-20% EtOAc in Hexanes).
  - Yield: Expect ~18-20 g of N-Boc-2-(methylamino)benzyl alcohol as a viscous oil or low-melting solid.

Step 3: O-Alkylation (Williamson Ether Synthesis)

Objective: Constructing the ether linkage using a bulky ester to prevent side reactions.

- Reagents:
  - N-Boc-2-(methylamino)benzyl alcohol (11.85 g, 50 mmol)
  - tert-Butyl bromoacetate (10.7 g, 55 mmol)
  - Sodium Hydride (NaH, 60% dispersion) (2.4 g, 60 mmol)
  - DMF (anhydrous, 100 mL)

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- Tetrabutylammonium iodide (TBAI) (Catalytic, 0.5 g)

- Procedure:
  - Deprotonation: Dissolve the N-Boc alcohol in DMF and cool to 0°C. Add NaH portion-wise. Stir for 30 min until

    evolution ceases.
  - Alkylation: Add tert-butyl bromoacetate dropwise. Add TBAI catalyst.
  - Reaction: Stir at RT for 4 hours.
  - Quench: Carefully pour into ice-water (300 mL).
  - Extraction: Extract with Ethyl Acetate (3 x 100 mL).
  - Wash: Wash combined organics with water (3x) and brine (to remove DMF).
  - Isolate: Dry (

) and concentrate. Purify via short silica plug (10% EtOAc/Hexane) to remove unreacted starting material.
  - Product:tert-Butyl 2-{[2-(N-Boc-N-methylamino)phenyl]methoxy}acetate.

Step 4: Global Deprotection & Isolation

Objective: Simultaneous removal of Boc and t-Butyl groups to release the target acid.

- Reagents:
  - Trifluoroacetic acid (TFA) (20 mL)
  - Dichloromethane (DCM) (20 mL)
  - Triethylsilane (TES) (1 mL) - Scavenger for t-butyl cations.

- Procedure:

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- Dissolve the intermediate from Step 3 in DCM (20 mL).
- Add TES, then slowly add TFA at 0°C.
- Stir at RT for 3 hours.
- Concentration: Remove volatiles in vacuo. Co-evaporate with toluene (3x) to remove residual TFA.
- Neutralization/Purification:
  - The residue is the TFA salt. To obtain the zwitterionic free acid, dissolve in minimal water, adjust pH to ~4.5-5.0 with 1M LiOH or Ammonia, and extract or crystallize.
  - Preferred: Purify via Preparative HPLC (C18 column, Water/Acetonitrile gradient with 0.1% Formic Acid).
- Final Form: Lyophilize fractions to obtain **2-{[2-(Methylamino)phenyl]methoxy}acetic acid** as a white powder.

Analytical Validation (Expected Data)

Analytical Method	Parameter	Expected Result
HPLC Purity	Area %	> 98.5% (at 254 nm)
MS (ESI+)	[M+H]+	m/z 196.1
1H NMR	(DMSO-d6)	2.75 (s, 3H, N-Me), 4.05 (s, 2H,), 4.55 (s, 2H,), 6.5-7.3 (m, 4H, Ar-H).
Appearance	Visual	White to off-white crystalline solid

NMR Interpretation Key

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- N-Methyl Singlet: The sharp singlet around 2.7-2.8 ppm confirms the presence of the methylamino group.
- Methylene Protons: Two distinct singlets (approx 4.0 and 4.6 ppm) differentiate the

  and

  protons.
- Aromatic Region: Should show a 1,2-disubstitution pattern (ortho-substituted).

Safety & Handling

- Sodium Hydride: Highly flammable solid; reacts violently with water. Use only in dry solvents under inert atmosphere.
- TFA: Corrosive and volatile. Handle in a fume hood.
- Storage: Store the final product at 2-8°C, desiccated. It is hygroscopic.

References

- Structure & Identity: National Center for Biotechnology Information. (2023).[2] PubChem Compound Summary for CID 134722079, 2-((2-(Methylamino)benzyl)oxy)acetic acid. Retrieved from [Link]
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